

synthesis and characterization of 2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine

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Compound of Interest

Compound Name: 2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine

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An In-depth Technical Guide to the Synthesis and Characterization of 2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine

Abstract: This technical guide provides a comprehensive, field-proven methodology for the synthesis and detailed analytical characterization of **2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine**, a valuable building block in contemporary drug discovery. The narrative moves beyond a simple recitation of protocols to explain the underlying chemical principles and strategic decisions that ensure a robust, reproducible, and self-validating workflow. We present a reliable two-stage synthetic pathway followed by a multi-technique analytical approach for unambiguous structural confirmation and purity assessment. This document is intended for researchers, medicinal chemists, and process development professionals who require a practical and scientifically rigorous guide to this compound.

Introduction and Strategic Importance

2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine is a bifunctional molecule of significant interest in medicinal chemistry. Its structure incorporates three key features:

- A 3-fluorophenyl group: The incorporation of fluorine into drug candidates is a well-established strategy to modulate metabolic stability, lipophilicity, and binding affinity.^[1] The meta substitution pattern offers a specific electronic and steric profile for molecular design.
- A primary amine: This functional group serves as a critical handle for subsequent chemical modifications, such as amide bond formation, reductive amination, or elaboration into more complex nitrogen-containing heterocycles. Primary amines are ubiquitous in biologically active molecules.^[2]
- An ethoxy-ethoxy linker: This flexible, hydrophilic linker provides spatial separation between the aromatic moiety and the reactive amine terminus, a common requirement in the design of ligands, linkers for antibody-drug conjugates (ADCs), and PROTACs.

The logical combination of these features makes the target molecule a versatile starting material for creating novel chemical entities with desirable pharmacokinetic and pharmacodynamic properties. This guide details a robust pathway to access this compound with high purity.

Synthesis Strategy: A Retrosynthetic Approach

A logical retrosynthetic analysis of the target molecule identifies the ether linkage and the terminal amine as the most strategic disconnections. The C-O ether bond can be readily formed via a Williamson ether synthesis, a reliable and high-yielding reaction. The C-N bond can be installed from a corresponding alcohol, a common and well-documented transformation.

This leads to a practical two-stage forward synthesis:

- Stage 1: Williamson Ether Synthesis. Nucleophilic substitution of a halo-functionalized di-ethoxy alcohol with 3-fluorophenol to form the key intermediate, 2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-ol.
- Stage 2: Conversion of Alcohol to Amine. A three-step sequence involving activation of the terminal alcohol, displacement with an azide, and subsequent reduction to the desired primary amine. This pathway is chosen over direct amination methods to avoid common side reactions and ensure high purity.

The overall synthetic workflow is depicted below.

Caption: Synthetic workflow for **2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine**.

Experimental Protocols

Trustworthiness through Detail: The following protocols are designed to be self-validating. Each step includes justifications for the choice of reagents and conditions, as well as clear workup and purification procedures essential for success.

Stage 1: Synthesis of 2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-ol

Principle: This step employs the Williamson ether synthesis, where the phenoxide anion of 3-fluorophenol, generated in situ by a mild base, acts as a nucleophile to displace the bromide from 2-(2-bromoethoxy)ethan-1-ol. Potassium carbonate (K_2CO_3) is selected as an easily handled, non-hygroscopic base. Dimethylformamide (DMF) is the solvent of choice due to its polar aprotic nature, which effectively solvates the potassium cation and accelerates S_N2 reactions.

Procedure:

- To a stirred solution of 3-fluorophenol (1.0 eq) in anhydrous DMF, add potassium carbonate (1.5 eq).
- Stir the resulting suspension at room temperature for 30 minutes to ensure complete formation of the phenoxide.
- Add 2-(2-bromoethoxy)ethan-1-ol (1.1 eq) dropwise to the reaction mixture.
- Heat the mixture to 80 °C and maintain for 12-16 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and pour it into ice-cold water.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.

- Purify the crude residue by flash column chromatography on silica gel to yield the intermediate alcohol as a clear oil.

Stage 2: Synthesis of 2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine

Principle: This three-step sequence converts the stable hydroxyl group into a primary amine. First, the alcohol is converted to a mesylate, an excellent leaving group. Second, the mesylate is displaced by sodium azide in an S_N2 reaction; the azide anion is a potent and selective nucleophile for this purpose. Finally, the resulting organic azide is cleanly reduced to the primary amine via catalytic hydrogenation.

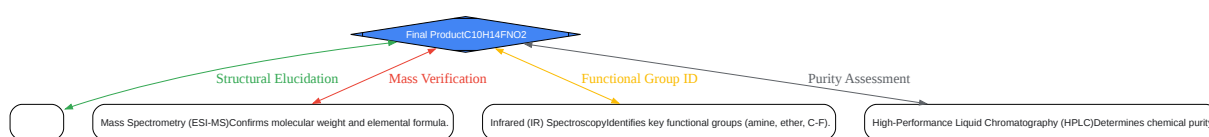
Procedure:

- Mesylation:
 - Dissolve the intermediate alcohol (1.0 eq) from Stage 1 in anhydrous dichloromethane (DCM) and cool to 0 °C in an ice bath.
 - Add triethylamine (Et_3N , 1.5 eq) followed by the dropwise addition of methanesulfonyl chloride (MsCl , 1.2 eq).
 - Stir the reaction at 0 °C for 2 hours. Monitor by TLC until the starting alcohol is consumed.
 - Quench the reaction with saturated aqueous sodium bicarbonate (NaHCO_3) solution. Separate the layers and extract the aqueous phase with DCM.
 - Combine the organic layers, dry over Na_2SO_4 , filter, and concentrate in vacuo. The crude mesylate is typically used in the next step without further purification.
- Azide Displacement:
 - Dissolve the crude mesylate in DMF and add sodium azide (NaN_3 , 3.0 eq).
 - Heat the reaction mixture to 90 °C and stir for 4-6 hours.
 - After cooling, dilute the mixture with water and extract with ethyl acetate.

- Wash the combined organic extracts with brine, dry over Na_2SO_4 , and concentrate to yield the crude azide.
- Reduction:
 - Dissolve the crude azide in methanol (MeOH).
 - Carefully add 10% Palladium on carbon (Pd/C, ~5 mol% Pd).
 - Fit the flask with a hydrogen balloon and purge the system with hydrogen gas.
 - Stir vigorously under a hydrogen atmosphere at room temperature for 8-12 hours.
 - Upon completion, carefully filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst, washing the pad with methanol.
 - Concentrate the filtrate under reduced pressure to yield the final product, **2-[2-(3-Fluorophenoxy)ethoxy]ethan-1-amine**. Further purification can be achieved via silica gel chromatography if necessary.

Comprehensive Characterization: A Multi-Technique Approach

Unambiguous confirmation of the final product's identity and purity requires a coordinated analytical strategy. Each technique provides a unique piece of structural information, and together they form a self-validating system.



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Caption: Inter-validating analytical workflow for product characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy probes the chemical environment of magnetically active nuclei (^1H and ^{13}C). The chemical shift, multiplicity (splitting pattern), and integration of signals in ^1H NMR, along with the number of signals in ^{13}C NMR, allow for the complete assembly of the molecular structure.

Predicted ^1H NMR Data (400 MHz, CDCl_3)			
Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
7.30 - 7.20	m	1H	Ar-H
6.80 - 6.65	m	3H	Ar-H
4.12	t, J = 4.8 Hz	2H	Ar-O-CH ₂
3.85	t, J = 4.8 Hz	2H	Ar-O-CH ₂ -CH ₂
3.60	t, J = 5.2 Hz	2H	O-CH ₂ -CH ₂ -NH ₂
2.95	t, J = 5.2 Hz	2H	O-CH ₂ -CH ₂ -NH ₂
1.55	br s	2H	-NH ₂

Rationale: The aromatic protons will appear in the typical downfield region, with splitting patterns influenced by the fluorine atom. The four methylene (-CH₂-) groups are chemically distinct and will appear as four separate triplets due to coupling with their immediate neighbors. The amine protons often appear as a broad singlet due to rapid exchange and quadrupole broadening from the nitrogen atom.[3]

Predicted ^{13}C NMR Data (100 MHz, CDCl_3)	
Chemical Shift (δ , ppm)	Assignment
164.5 (d, J = 245 Hz)	C-F
159.5 (d, J = 10 Hz)	Ar-C-O
130.5 (d, J = 10 Hz)	Ar-CH
110.0 (d, J = 2 Hz)	Ar-CH
107.0 (d, J = 21 Hz)	Ar-CH
102.5 (d, J = 25 Hz)	Ar-CH
70.5	O-CH ₂ -CH ₂ -NH ₂
69.8	Ar-O-CH ₂ -CH ₂
67.5	Ar-O-CH ₂
41.5	CH ₂ -NH ₂

Rationale: The carbon directly attached to fluorine will show a large one-bond coupling constant (^1JCF). Other aromatic carbons will show smaller two- or three-bond couplings. The four aliphatic carbons are in distinct environments and will appear in the 40-75 ppm range typical for sp^3 carbons bonded to heteroatoms.

Mass Spectrometry (MS)

Principle: Electrospray Ionization Mass Spectrometry (ESI-MS) is a soft ionization technique that allows for the accurate determination of the molecular weight of polar molecules. The compound is expected to ionize readily by protonation of the basic amine group.

Predicted Mass Spectrometry Data (ESI+)	
Parameter	Value
Molecular Formula	C ₁₀ H ₁₄ FNO ₂
Molecular Weight	199.23 g/mol [4]
Calculated Exact Mass	199.1009
Expected Ion [M+H] ⁺	m/z 200.1087

Rationale: The primary observation in the positive ion mode ESI-MS spectrum should be a strong signal corresponding to the protonated molecule ([M+H]⁺). High-resolution mass spectrometry (HRMS) can confirm the elemental composition to within a few parts per million, providing definitive proof of the chemical formula.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the vibrations of its chemical bonds. It is an excellent tool for identifying the presence of specific functional groups.

Predicted IR Absorption Bands		
Wavenumber (cm ⁻¹)	Intensity	Vibration
3400 - 3300	Medium, Doublet	N-H stretch (primary amine)
2950 - 2850	Medium-Strong	C-H stretch (aliphatic)
1600, 1500	Medium-Strong	C=C stretch (aromatic)
1250 - 1200	Strong	C-F stretch
1150 - 1050	Strong	C-O-C stretch (ether)

Rationale: The presence of a primary amine is strongly indicated by a characteristic pair of peaks in the 3400-3300 cm⁻¹ region.[5] The strong absorptions for the C-F and C-O-C ether bonds are also key diagnostic features for this particular molecule.[6][7]

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